Technical Guide: Safety, Handling, and Storage of 2,4-Dimethoxybenzohydrazide

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Compound of Interest		
Compound Name:	*2,4-Dimethoxybenzohydrazide*	
CAS No.:	*103956-10-1*	
Cat. No.:	*B010579*	*Get Quote*

Chemical Identity & Physicochemical Profile

2,4-Dimethoxybenzohydrazide is a substituted benzohydrazide characterized by an electron-rich benzene ring due to two methoxy groups. It serves as a nucleophilic building block in the construction of hydrazones, pyrazoles, and "safety-catch" linkers for solid-phase synthesis.

Core Identifiers

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Parameter	Detail
CAS Registry Number	103956-10-1
IUPAC Name	2,4-Dimethoxybenzohydrazide
Molecular Formula	C H N O
Molecular Weight	196.20 g/mol
SMILES	COC1=CC(=C(C=C1)C(=O)NN)OC
Appearance	White to off-white crystalline solid
Melting Point	201–202 °C (Literature value)
Solubility	Soluble in DMSO, DMF, Methanol (hot); sparingly soluble in water.[1][2]

Hazard Identification & Toxicology (GHS)

While specific toxicological data (LD50) for this isomer is limited in the public domain, it must be handled with the rigorous precautions standard for organic hydrazides. The hydrazide moiety (-CONHNH

) is chemically reactive and potentially bioactive.

GHS Classification (Derived)

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed (Acute Toxicity, Oral).
  - H315: Causes skin irritation.

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- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Mechanistic Toxicity Risks

- Skin Sensitization: Hydrazides are known sensitizers. Repeated dermal exposure may lead to allergic contact dermatitis.
- Enzyme Inhibition: The hydrazide group can inhibit pyridoxal phosphate-dependent enzymes (Vitamin B6), potentially leading to neurological effects if ingested in significant quantities.
- Reducibility: As a reducing agent, it can react exothermically with strong oxidizers.

Safe Handling Protocols

Engineering Controls

- Primary Barrier: All weighing and open-vessel transfers must be performed inside a certified Chemical Fume Hood.
- Airflow: Maintain face velocity >0.5 m/s to prevent inhalation of dust.

Personal Protective Equipment (PPE)

- Respiratory: If fume hood work is not possible (e.g., equipment maintenance), use a NIOSH-approved respirator with N95 (dust) and OV (organic vapor) cartridges.
- Dermal: Nitrile gloves (minimum thickness 0.11 mm). Double-gloving is recommended during synthesis or when handling solutions >0.1 M.
- Ocular: Chemical splash goggles. Safety glasses are insufficient if fine powders are being manipulated.

Operational Workflow: Weighing & Transfer

To maintain containment and preventing cross-contamination:

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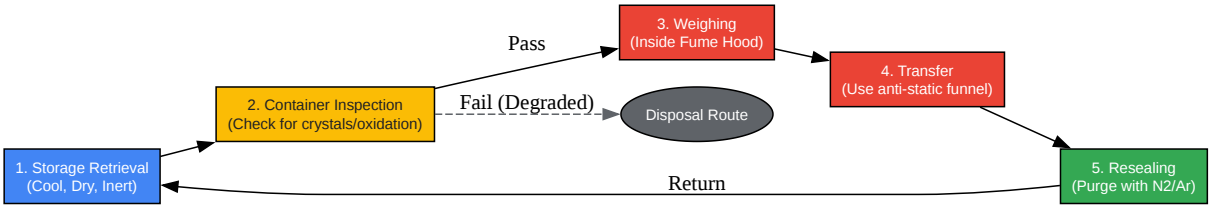

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Figure 1: Safe handling lifecycle for **2,4-Dimethoxybenzohydrazide** to ensure operator safety and compound integrity.

Storage & Stability

The 2,4-dimethoxy substitution pattern activates the aromatic ring, making the compound slightly more susceptible to oxidative degradation than unsubstituted benzohydrazide.

Critical Storage Parameters

Parameter	Requirement	Reason
Temperature	2–8 °C (Refrigerated)	Slows thermal decomposition and hydrolysis.
Atmosphere	Inert Gas (Argon/Nitrogen)	Hydrazides can auto-oxidize in air to form azo compounds or hydrazones.
Container	Amber Glass	Protects from light; prevents photo-oxidation.
Desiccant	Required	Hygroscopic nature can lead to hydrolysis of the amide bond over time.

Incompatibility Warning: Do NOT store near:

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- Aldehydes/Ketones: Spontaneous formation of hydrazones (condensation reaction) will occur, ruining the reagent.
- Strong Oxidizers: (e.g., Permanganates, Peroxides) Risk of fire or explosion.

Synthesis & Applications Context

Understanding the reactivity of **2,4-Dimethoxybenzohydrazide** is essential for designing safe experimental setups.

Primary Reactivity

The compound acts as a nucleophile via the terminal nitrogen (-NH

). It is commonly used to synthesize:

- Schiff Bases (Hydrazones): Biologically active compounds with antimicrobial or anticancer properties.
- Heterocycles: Precursor for 1,3,4-oxadiazoles and pyrazoles.
- Linkers: The "2,4-dimethoxy" group is acid-labile, making this hydrazide useful in solid-phase peptide synthesis (SPPS) as a cleavable linker.

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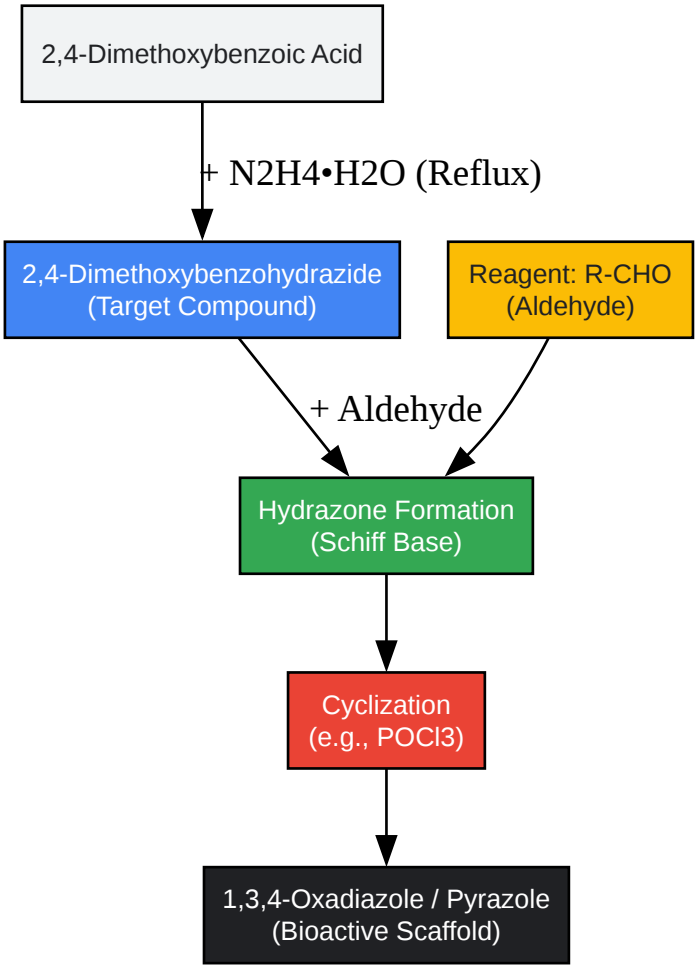

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Figure 2: Synthetic pathway illustrating the role of **2,4-Dimethoxybenzohydrazide** as a central intermediate.[3]

Emergency Response & Disposal

Spill Cleanup

- Solid Spill: Do not dry sweep. Dampen with water to prevent dust generation, then scoop into a waste container.
- Solution Spill: Absorb with vermiculite or sand.
- Decontamination: Wash the area with a dilute bleach solution (10% sodium hypochlorite). Bleach oxidizes the hydrazide to nitrogen gas and water, effectively neutralizing the toxic moiety.

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Disposal

- Waste Stream: Segregate as Hazardous Organic Waste.
- Labeling: Must be labeled "Toxic" and "Reducing Agent".
- Destruction: Incineration is the preferred method. Chemical oxidation (bleach treatment) can be used for small glassware rinsing but not for bulk disposal without EHS approval.

References

- Synthesis & Properties:Design, Synthesis, and Optimization of CK1δ Inhibitors. (Dissertation). Describes the synthesis of **2,4-dimethoxybenzohydrazide** (Compound 256) with melting point 201-202°C.
- Chemical Identity:**2,4-Dimethoxybenzohydrazide** - CAS 103956-10-1. Product Catalog & Specifications. [4]
- General Hydrazide Safety:Hydrazides as Powerful Tools in Medicinal Chemistry. Review of biological activity and synthesis, highlighting the need for safety due to biological potency.
- Handling Precursors:Hydrazine and Aqueous Hydrazine Solutions: Evaluating Safety in Chemical Processes. Provides context on the hazards of the hydrazine moiety common to this class.

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Sources

- 1. Chemchart - Chemical Safety, Models, Suppliers, Regulation, and Patents [chemchart.com]
- 2. Synthesis of benzoyl hydrazones having 4-hydroxy-3,5-dimethoxy phenyl ring, their biological activities, and molecular modeling studies on enzyme inhibition activities - PMC [pmc.ncbi.nlm.nih.gov]

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- 3. Fluoroquinolonic acid | C13H9ClFNO3 | CID 483180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 1443-76-1|4-Hydroxy-3,5-dimethoxybenzohydrazide|BLD Pharm [bldpharm.com]
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